

(-)-Lycopodine molecular formula and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (-)-Lycopodine

Cat. No.: B1235814

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An In-depth Technical Guide on the Core Properties of (-)-Lycopodine

This document provides essential physicochemical data for **(-)-Lycopodine**, a significant alkaloid of interest to researchers, scientists, and professionals in drug development.

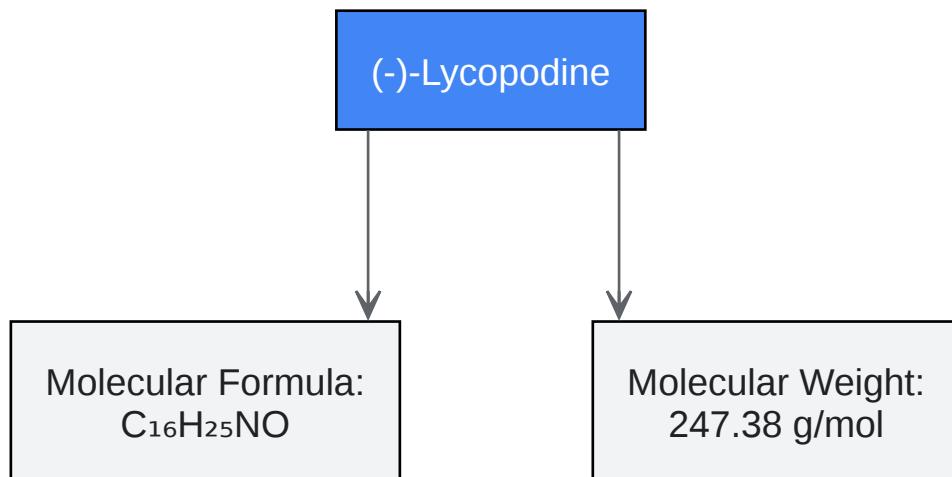
Physicochemical Data

The fundamental molecular properties of **(-)-Lycopodine** are summarized below. This data is crucial for experimental design, analytical method development, and computational modeling.

Property	Value
Molecular Formula	C ₁₆ H ₂₅ NO ^{[1][2][3][4]}
Molecular Weight	247.38 g/mol ^{[1][2][4][5]}

Visualization of Core Properties

The following diagram illustrates the direct relationship between the compound and its key molecular identifiers.



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Caption: Core molecular properties of **(-)-Lycopodine**.

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References

- 1. CAS Common Chemistry [commonchemistry.cas.org]
- 2. (-)-Lycopodine | C₁₆H₂₅NO | CID 5462445 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Lycopodine [drugfuture.com]
- 4. Lycopodine | 466-61-5 | AAA46661 | Biosynth [biosynth.com]
- 5. Lycopodine | CymitQuimica [cymitquimica.com]
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